

Application of Zinc Sulfate Heptahydrate in Rayon Production: A Detailed Guide

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Compound of Interest

Compound Name: Zinc Sulfate Heptahydrate

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Introduction

Rayon, a regenerated cellulose fiber, is produced through the viscose process, a wet-spinning method involving the dissolution of cellulose and its subsequent regeneration into continuous filaments. A critical stage in this process is the coagulation and regeneration of the cellulose from the viscose solution. This is achieved by extruding the viscose through a spinneret into a spin bath containing sulfuric acid, sodium sulfate, and crucially, zinc sulfate. **Zinc sulfate** heptahydrate (ZnSO₄·7H₂O) plays a pivotal role as a coagulant, significantly influencing the final properties of the rayon fibers.[1][2][3][4][5] This document provides detailed application notes and experimental protocols for the use of **zinc sulfate heptahydrate** in the production of rayon, with a focus on achieving desired fiber characteristics.

Application Notes The Role of Zinc Sulfate Heptahydrate in the Coagulation Bath

The addition of zinc sulfate to the acidic spin bath is essential for controlling the regeneration of cellulose and enhancing the physical properties of the resulting rayon fibers. Its primary functions are:

 Delayed Regeneration: The regeneration of cellulose from cellulose xanthate is a rapid process in a purely acidic medium.[2] Zinc sulfate delays this regeneration by forming zinc cellulose xanthate, a more stable intermediate.[2][6] This delay provides crucial time for the



mechanical stretching of the filaments, which aligns the cellulose molecules along the fiber axis.[1]

- Cross-linking of Cellulose Molecules: Zinc ions act as cross-linking agents for the cellulose molecules, further strengthening the fiber structure.[3][4]
- Improved Fiber Strength: The controlled regeneration and molecular alignment facilitated by zinc sulfate result in rayon fibers with increased tenacity (strength) and toughness, particularly in the wet state.[7][8] This is especially critical for the production of high-tenacity and high-wet-modulus (HWM) rayon, which are used in industrial applications like tire cords. [2][8]
- Control of Fiber Cross-Section: The presence of zinc sulfate influences the diffusion of the acid into the filament, which in turn affects the cross-sectional shape of the fiber. Yarns spun in the presence of zinc sulfate often exhibit a characteristic serrated cross-section.[7]

Impact on Fiber Properties

The concentration of **zinc sulfate heptahydrate** in the spin bath is a critical parameter that directly impacts the mechanical properties of the rayon fiber. Generally, a higher concentration of zinc sulfate, within an optimal range, leads to:

- Increased Tenacity (Breaking Strength): The improved alignment and cross-linking of cellulose chains result in a stronger fiber.
- Reduced Elongation at Break: As the fiber becomes stronger and more crystalline, its ability to stretch before breaking decreases.[5][8]
- Enhanced Wet Strength: This is a significant advantage of using zinc sulfate, as regular rayon loses a substantial portion of its strength when wet.[8]

Data Presentation

The following tables summarize typical compositions of spin baths for different types of rayon and the resulting fiber properties.

Table 1: Typical Spin Bath Compositions for Various Rayon Types



Rayon Type	Sulfuric Acid (H2SO4) (g/L)	Sodium Sulfate (Na ₂ SO ₄) (g/L)	Zinc Sulfate (ZnSO4) (g/L)	Temperature (°C)
Ordinary Staple Rayon	80 - 120	150 - 250	10 - 20	40 - 50
High Tenacity Rayon	65 - 120	140 - 260	40 - 100	50 - 60
High Wet Modulus (HWM) Rayon	80 - 100	160 - 240	>60	~35

Source: Data compiled from multiple sources, including patents and technical articles.[7][8]

Table 2: Influence of Spin Bath Composition on Rayon Fiber Properties

Spin Bath Composition	Dry Tenacity (g/den)	Wet Tenacity (g/den)	Dry Elongation (%)	Wet Elongation (%)
Normal Viscose, Normal Bath	< 3.0	~1.0 - 1.5	15 - 30	20 - 40
High Zinc Sulfate Bath	~ 3.0	~ 1.75	25 - 30	~35

Source: Data adapted from patent information.[7]

Experimental Protocols

Protocol 1: Preparation of Viscose Solution (Laboratory Scale)

- 1. Mercerization (Steeping):
- Immerse 100 g of purified wood pulp sheets in a 17.5% (w/w) sodium hydroxide solution at 18-25°C for 1-2 hours. This converts the cellulose to alkali cellulose.[4]



• Press the swollen alkali cellulose to remove excess liquid until its weight is 2.5 to 3.0 times the original pulp weight.[4]

2. Shredding:

 Mechanically shred the pressed alkali cellulose sheets into fine particles, referred to as "white crumb."

3. Aging:

 Age the "white crumb" in a controlled environment with exposure to oxygen for approximately 48 hours at 23°C.[4] This step reduces the degree of polymerization of the cellulose.

4. Xanthation:

- Place the aged alkali cellulose in a sealed container and add carbon disulfide (CS₂) (typically 30-35% of the cellulose weight).
- Rotate the container slowly for 2-3 hours at 20-30°C to form sodium cellulose xanthate, which has an orange-yellow color.

5. Dissolving (Viscose Formation):

- Dissolve the "yellow crumb" in a dilute sodium hydroxide solution to form a viscous, honeycolored solution called viscose. The final composition should be approximately 7-10% cellulose and 4-7% NaOH.[9]
- 6. Ripening, Filtering, and Degassing:
- Allow the viscose solution to "ripen" for 2-5 days at 10-18°C. During this time, the viscosity of the solution will initially decrease and then rise.[4]
- Filter the ripened viscose to remove any undissolved particles.
- Degas the solution under vacuum to remove any air bubbles that could cause defects in the filaments.

Protocol 2: Wet Spinning of Rayon Filaments

1. Preparation of the Coagulation Bath:



- Prepare a spin bath with the desired concentrations of sulfuric acid, sodium sulfate, and zinc sulfate heptahydrate as specified in Table 1, depending on the type of rayon to be produced.
- Maintain the temperature of the bath using a water bath or thermostat.

2. Extrusion:

- Load the prepared viscose solution into a syringe or a spinning pump.
- Extrude the viscose through a spinneret (with fine holes) submerged in the coagulation bath.
- 3. Coagulation and Regeneration:
- As the viscose enters the acidic bath, the sodium cellulose xanthate is converted to zinc cellulose xanthate and then regenerates into solid cellulose filaments.
- 4. Drawing (Stretching):
- Guide the newly formed filaments out of the bath and stretch them between two godet wheels rotating at different speeds. The degree of stretch is crucial for achieving high tenacity. For high-tenacity rayon, a stretch of 75-125% can be applied.[8]
- 5. Washing and Purification:
- Wash the filaments thoroughly with deionized water to remove residual acid, salts, and other impurities.
- A desulfurization step using a sodium sulfide solution can be employed to remove residual sulfur.
- 6. Drying:
- Dry the washed filaments under controlled tension and temperature.

Protocol 3: Characterization of Rayon Fiber Properties

- 1. Tensile Properties (Tenacity and Elongation):
- Condition the fiber samples according to ASTM D1776 (Standard Practice for Conditioning and Testing Textiles).



- Determine the tensile properties (breaking force and elongation) of single fibers or yarns using a universal tensile testing machine following the procedures outlined in ASTM D3822 (for single fibers) or ASTM D2256 (for yarns).[10][11][12]
- Calculate tenacity by dividing the breaking force by the linear density of the fiber (denier or tex).
- 2. Degree of Crystallinity:
- Determine the degree of crystallinity of the rayon fibers using X-ray diffraction (XRD) techniques.[13][14][15] The ratio of the area of crystalline peaks to the total area under the diffraction curve provides an estimate of the crystallinity.

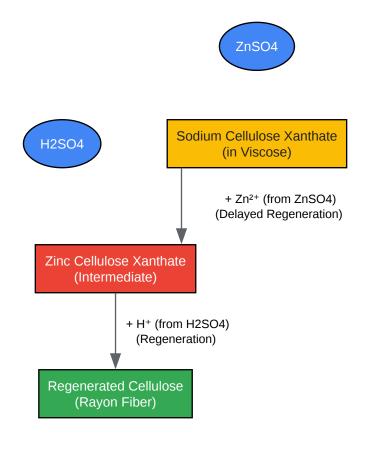
Mandatory Visualization



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Caption: Workflow of the viscose rayon production process.

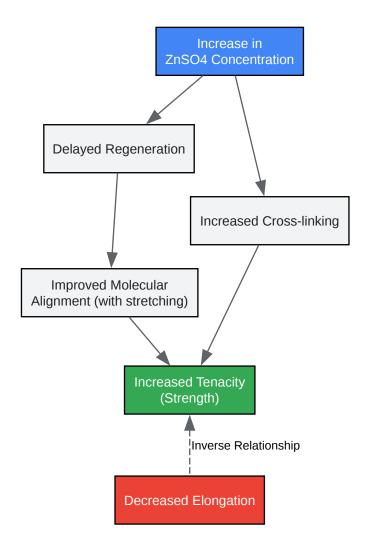




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Caption: Chemical reactions in the rayon coagulation bath.





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Caption: Influence of zinc sulfate on rayon fiber properties.

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Methodological & Application





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